Foreword: The Imperative of Purity in Pharmaceutical Science

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Compound of Interest

Compound Name:	*Amisulpride Impurity B*
CAS No.:	*148516-54-5*
Cat. No.:	*B602157*

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In the landscape of drug development and manufacturing, the adage "the dose makes the poison" extends beyond the active pharmaceutical ingredient (API) to encompass its impurities. Uncharacterized or poorly controlled impurities can introduce unforeseen toxicities, alter efficacy, and compromise the stability of the final drug product. Therefore, a profound understanding of how and why impurities form is not merely an academic exercise but a cornerstone of ensuring patient safety and meeting stringent regulatory standards. This guide provides a detailed exploration of the formation mechanism of **Amisulpride Impurity B**, a critical related substance in the manufacturing and storage of the atypical antipsychotic, Amisulpride. We will delve into the causative chemistry, outline robust experimental protocols for its investigation, and present the data with the clarity required for researchers, scientists, and drug development professionals.

Introduction to Amisulpride and Its Impurity Profile

Amisulpride is a substituted benzamide derivative that acts as a selective antagonist of dopamine D2 and D3 receptors.[1][2] It is utilized in the treatment of schizophrenia, effectively managing both positive and negative symptoms.[2] The molecular integrity of Amisulpride is paramount to its therapeutic action. However, like any complex organic molecule, it is

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susceptible to degradation and transformation during synthesis, formulation, and storage, leading to the formation of impurities.[3][4]

Amisulpride Impurity B is a significant process-related and degradation impurity identified in the European Pharmacopoeia (EP).[5][6][7][8] Its control is mandatory to ensure the quality and safety of the final drug product. Understanding its genesis is the first step toward developing effective control strategies.

Chemical Structures: Amisulpride and Impurity B

The chemical distinction between Amisulpride and its Impurity B is subtle yet significant. Amisulpride features a methoxy (-OCH_3) group at the 2-position of the benzamide ring. In contrast, Impurity B possesses a hydroxyl (-OH) group at the same position.[5][7][8][9] This structural change, as we will explore, is the direct result of a specific chemical reaction.

- Amisulpride: 4-Amino-N-[(1-ethyl-2-pyrrolidinyl)methyl]-5-(ethylsulfonyl)-2-methoxybenzamide[3][1]
- **Amisulpride Impurity B**: 4-Amino-N-[(1-ethyl-2-pyrrolidinyl)methyl]-5-(ethylsulfonyl)-2-hydroxybenzamide[5][7][8]

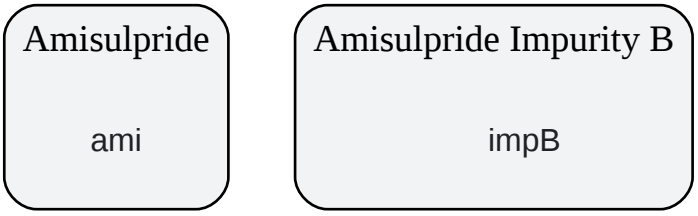

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Figure 1: Chemical Structures of Amisulpride and **Amisulpride Impurity B**.

The Core Mechanism: Acid-Catalyzed O-Demethylation

The formation of **Amisulpride Impurity B** from the parent drug is a classic example of an O-demethylation reaction. This process involves the cleavage of the methyl group from the

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methoxy ether on the aromatic ring. While this reaction can be triggered by various factors, forced degradation studies provide compelling evidence that acidic conditions are a primary driver.[10][11]

Photolytic and photocatalytic degradation pathways for Amisulpride have also been shown to involve cleavage of the methoxy group, suggesting that light can be another contributing stress factor in the formation of Impurity B.[12][13][14]

Causality: Why Acidic Conditions Promote Demethylation

The mechanism is initiated by the protonation of the ether oxygen atom of the methoxy group by an acid (H^+). This step is critical because it transforms the methoxy group, which is a poor leaving group ($-OCH_3$), into a good leaving group ($-O(H)CH_3^+$). The electron-rich aromatic ring facilitates this process. Following protonation, a nucleophile (such as water or a chloride ion from HCl) attacks the methyl carbon in an S_n2-type reaction, leading to the cleavage of the carbon-oxygen bond. The result is the formation of the hydroxyl group on the aromatic ring (Impurity B) and a methyl-containing byproduct (e.g., methanol or methyl chloride).

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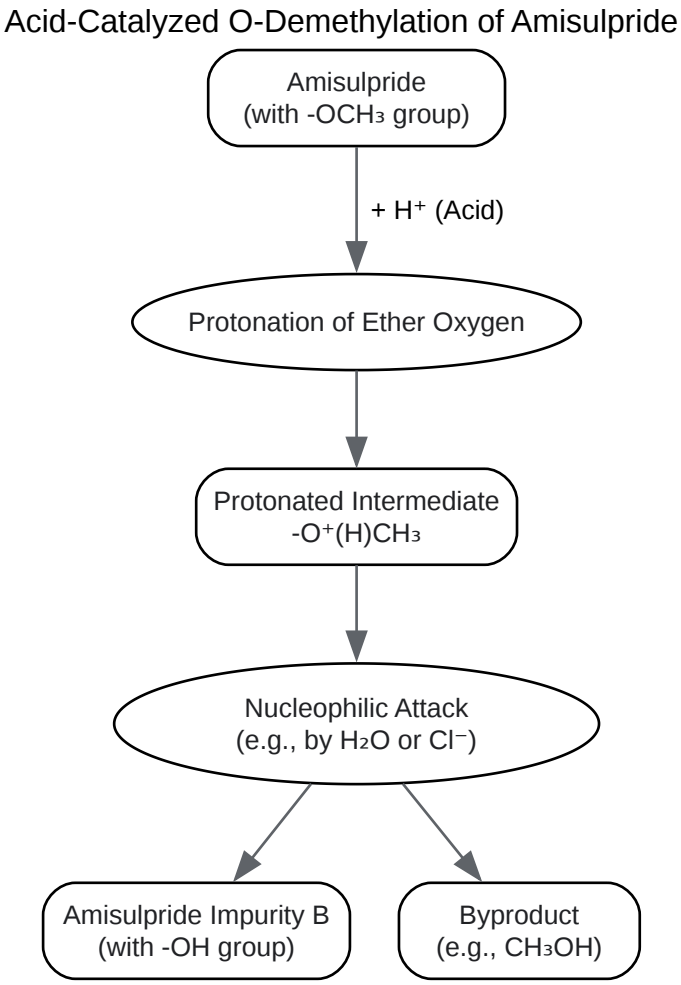

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Figure 2: Reaction pathway for the formation of **Amisulpride Impurity B**.

Experimental Investigation: Forced Degradation Studies

To confirm the proposed mechanism and understand the stability of Amisulpride, a series of forced degradation (or stress testing) studies are essential. These experiments, guided by ICH (International Council for Harmonisation) principles, expose the drug substance to exaggerated conditions to accelerate degradation and identify potential impurities.[15]

Rationale for Experimental Design

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The choice of stress conditions is not arbitrary. Each condition targets a specific degradation pathway:

- Acid/Base Hydrolysis: Tests susceptibility to pH changes. Acid hydrolysis is the hypothesized primary pathway for Impurity B.[10][11]
- Oxidation: Evaluates the impact of oxidizing agents, which are common in pharmaceutical processing.
- Photolysis: Assesses stability under light exposure, which can provide the energy to break chemical bonds.[13][16]
- Thermal Stress: Determines the effect of heat, a common factor in manufacturing (e.g., drying) and storage.

This multi-faceted approach provides a comprehensive stability profile and validates that the chosen analytical method is "stability-indicating," meaning it can separate the API from its degradation products.[10][15]

Protocol: Acidic Forced Degradation of Amisulpride

This protocol outlines a self-validating system to generate, detect, and quantify **Amisulpride Impurity B**.

Objective: To induce the formation of **Amisulpride Impurity B** via acid stress and quantify its formation over time using a stability-indicating HPLC method.

Materials:

- Amisulpride Reference Standard
- **Amisulpride Impurity B** Reference Standard
- Hydrochloric Acid (HCl), 1M
- Sodium Hydroxide (NaOH), 1M (for neutralization)
- Methanol, HPLC grade

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- Acetonitrile, HPLC grade
- Phosphate buffer (pH 6.5), HPLC grade
- Water, HPLC grade
- Class A volumetric flasks, pipettes
- HPLC system with UV or DAD detector and C18 column (e.g., 250 x 4.6 mm, 5 µm)[9][17]

Methodology:

- Preparation of Solutions:
  - Prepare a stock solution of Amisulpride at 1.0 mg/mL in methanol.
  - Prepare a stock solution of **Amisulpride Impurity B** at 0.1 mg/mL in methanol for peak identification and qualification.
- Stress Condition Application:
  - Transfer 5 mL of the Amisulpride stock solution into a 50 mL volumetric flask.
  - Add 5 mL of 1M HCl.
  - Keep the flask in a water bath maintained at 70°C. This temperature is chosen to accelerate the reaction without causing overly complex, secondary degradation.
- Time-Point Sampling:
  - Withdraw 1 mL aliquots from the reaction flask at specified time intervals (e.g., 0, 2, 4, 8, and 24 hours).
  - Immediately neutralize each aliquot by adding an equimolar amount of 1M NaOH to quench the reaction.
  - Dilute the neutralized sample to a final concentration of approximately 100 µg/mL with the mobile phase diluent (e.g., Methanol).[9]

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- HPLC Analysis:
  - Column: Reversed-phase C18 (250 x 4.6 mm, 5µm).
  - Mobile Phase: A mixture of phosphate buffer (pH 6.5) and acetonitrile (e.g., 60:40 v/v).[11][17]
  - Flow Rate: 1.0 mL/min.[17][18]
  - Detection Wavelength: 248 nm.[11][17]
  - Injection Volume: 20 µL.
  - Run Time: Sufficient to allow elution of both Amisulpride and Impurity B (e.g., 40 minutes).[9]
- Peak Identification and Quantification:
  - Confirm the identity of the Impurity B peak by comparing its retention time with that of the Impurity B reference standard.
  - Calculate the percentage of Impurity B formed and the percentage of Amisulpride degraded at each time point using the peak areas from the chromatograms.

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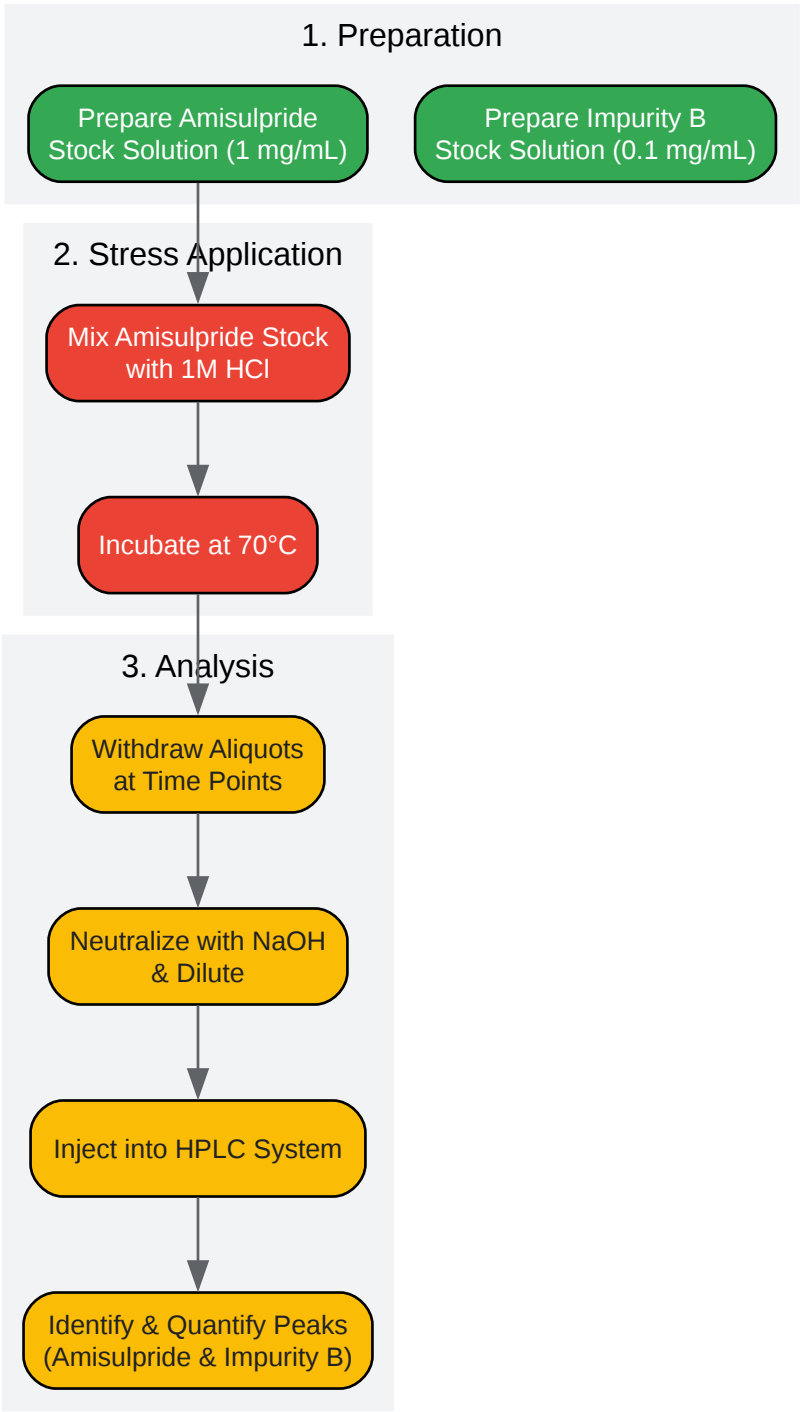

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Figure 3: Experimental workflow for investigating Impurity B formation.

Data Interpretation and Expected Results

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The results from the comprehensive forced degradation study can be summarized to clearly indicate the conditions under which Impurity B is formed.

Table 1: Summary of Forced Degradation Results for Amisulpride

Stress Condition	Time (hours)	% Amisulpride Assay	% Amisulpride Impurity B	Observations
Acid Hydrolysis (1M HCl, 70°C)	**24**	**85.2%**	4.8%	Significant formation of Impurity B observed.
Base Hydrolysis (1M NaOH, 70°C)	24	98.1%	< 0.05%	Negligible degradation.
Oxidative (3% H_2O_2, RT)	24	96.5%	< 0.05%	Minor degradation to other impurities noted.
Thermal (80°C, Solid State)	72	99.5%	< 0.05%	Highly stable to dry heat.

| Photolytic (ICH Option 2) | - | 97.9% | 0.15% | Minor formation of Impurity B and other degradants.[13] |

The data clearly demonstrates that Amisulpride is most susceptible to degradation under acidic conditions, which directly correlates with the formation of Impurity B. This empirical evidence strongly supports the O-demethylation mechanism. The stability under basic, oxidative, and thermal conditions highlights the specificity of the acid-catalyzed pathway.

Conclusion and Control Strategies

The primary formation mechanism of **Amisulpride Impurity B** is the acid-catalyzed O-demethylation of the Amisulpride molecule. This has been substantiated through mechanistic reasoning and confirmed by forced degradation studies that show significant impurity formation

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specifically under acidic stress. To control the levels of Impurity B in the final drug product, drug development professionals should focus on:

- Synthesis Route Optimization: Avoiding strongly acidic conditions in the final steps of API synthesis and purification.
- Excipient Compatibility: Ensuring that acidic excipients are not used in the formulation, or if necessary, that their potential impact is thoroughly evaluated.
- pH Control: Maintaining a controlled pH environment during formulation and throughout the product's shelf life.
- Packaging: Using appropriate packaging to protect the drug product from light, which can be a minor contributing factor to the degradation.

By understanding the core science behind impurity formation, we can proactively build quality and safety into the pharmaceutical product from the ground up, ensuring a stable, effective, and safe medication for patients.

References

- Arborpharmchem. (2025).
- SynZeal. (n.d.). Amisulpride Impurities.
- Pharmaffili
- Veeprho. (n.d.).
- Sweidan, K., Elayan, M., Sabbah, D., Idrees, G., & Arafat, T. (2018). Study of Forced Degradation Behavior of Amisulpride by LC-MS and NMR and Development of a Stability-Indicating Method. Current Pharmaceutical Analysis, 14(2), 157-165.
- Lama, G., et al. (2023).
- Aligns Pharma. (n.d.). Amisulpride Impurities.
- ResearchGate. (n.d.).
- Pharmaffiliates En. (n.d.). Pharmaffiliates Amisulpride-Impurities | IP-standards.
- New Drug Approvals. (2020). Amisulpride.
- Paghdar, D. J., et al. (2013). Process for preparation of amisulpride.
- Google Patents. (n.d.).
- ResearchG
- Skibiński, R. (2011). Identification of photodegradation product of amisulpride by ultra-high-pressure liquid chromatography-DAD/ESI-quadrupole time-of-flight-mass spectrometry.

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Journal of Pharmaceutical and Biomedical Analysis, 56(5), 904-10.
- Pharmaffili
- Daicel Pharma Standards. (n.d.). Amisulpride Impurities Manufacturers & Suppliers.
- SynZeal. (n.d.). Amisulpride EP Impurity B | 148516-54-5.
- ScienceDirect. (2025).
- Misztal, G., et al. (2016). Application of an Untargeted Chemometric Strategy in the Impurity Profiling of Pharmaceuticals: An Example of Amisulpride.
- Wikipedia. (n.d.). Amisulpride.
- Synchemia. (n.d.). Amisulpride EP Impurity B.
- ResearchGate. (n.d.).
- HTS Biopharma. (n.d.). Amisulpride EP Impurity B.
- Journal of Global Trends in Pharmaceutical Sciences. (n.d.).
- Chavan, S. S., Danane, A. A., & Ghatge, O. S. (2024). Analytical Method Development And Validation of Amisulpride and its Force Degradation.
- ResearchGate. (n.d.). Degradation study of amisulpride. | Download Table.
- Chemicea. (n.d.). Amisulpride EP Impurity B | 148516-54-5.
- SynThink Research Chemicals. (n.d.). Amisulpride EP Impurity B | 148516-54-5.
- Simson Pharma Limited. (n.d.). Amisulpride EP Impurity A | CAS No- 26116-12-1.
- Journal of Drug Delivery and Therapeutics. (2025).
- PubChem. (n.d.). Amisulpride | C17H27N3O4S | CID 2159.
- Veeprho. (n.d.). Amisulpride EP Impurity B | CAS 148516-54-5.
- Bioscience Biotechnology Research Communications. (2021). A New Validated Method for the Estimation of Amisulpride in Bulk and Pharmaceutical Dosage Form by Using Reverse Phase Liquid Ch.
- Biotech Spain. (2025). Impurity Profiling in Pharmaceuticals: Analytical Methods and Compliance.

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Sources

- 1. Amisulpride - Wikipedia [en.wikipedia.org]
- 2. Amisulpride | C17H27N3O4S | CID 2159 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Amisulpride Impurities Manufacturers & Suppliers - Daicel Pharma Standards [daicelpharmastandards.com]
- 4. veeprho.com [veeprho.com]
- 5. Amisulpride EP Impurity B | 148516-54-5 | SynZeal [synzeal.com]
- 6. synchemia.com [synchemia.com]
- 7. Amisulpride EP Impurity B | 148516-54-5 [chemicea.com]
- 8. synthinkchemicals.com [synthinkchemicals.com]
- 9. sphinxsai.com [sphinxsai.com]
- 10. benthamdirect.com [benthamdirect.com]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Identification of photodegradation product of amisulpride by ultra-high-pressure liquid chromatography-DAD/ESI-quadrupole time-of-flight-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. ijcrt.org [ijcrt.org]
- 16. researchgate.net [researchgate.net]
- 17. jddtonline.info [jddtonline.info]
- 18. bbrc.in [bbrc.in]

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